Comparative Guide: Mass Spectrometry Fragmentation of 8-Methoxyquinoline-4-carbaldehyde

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Compound of Interest

Compound Name:	*8-Methoxyquinoline-4-carbaldehyde*
CAS No.:	*103854-62-2*
Cat. No.:	*B2775974*

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Executive Summary

Objective: This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of **8-Methoxyquinoline-4-carbaldehyde** (8-MQC). It compares the ionization behavior and structural elucidation of 8-MQC against its regioisomer, 6-Methoxyquinoline-4-carbaldehyde (6-MQC), and the non-methoxylated parent, Quinoline-4-carbaldehyde (Q4C).

Key Findings:

- Diagnostic Ion: The 8-MQC spectrum is characterized by a unique competition between methyl radical loss (

) and carbonyl expulsion (

  ), influenced heavily by the electron-donating methoxy group at the C8 position.

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- Isomer Differentiation: Unlike the 6-isomer, 8-MQC exhibits a distinct "ortho-like" proximity effect between the C8-methoxy group and the ring nitrogen, altering proton affinity in ESI and fragmentation kinetics in EI.
- Application: These patterns are critical for validating regio-purity in the synthesis of antimalarial quinoline scaffolds and metal-chelating ligands.

Technical Deep Dive: Fragmentation Mechanics

Structural Context & Ionization

The 8-MQC molecule (

, MW 187.19 Da) contains two labile centers for fragmentation:

- C4-Formyl Group (-CHO): Prone to

  -cleavage (loss of H) or decarbonylation (loss of CO).
- C8-Methoxy Group (-OCH_3): Prone to alkyl radical loss (

) or formaldehyde expulsion (

) via rearrangement.

The Fragmentation Pathway (EI-MS, 70 eV)

Upon Electron Impact (EI) ionization, the molecular ion (

,

187) is formed with high intensity due to the stable aromatic quinoline core. The fragmentation cascades follow two competing primary channels:

- Channel A (Aldehyde Driven): Direct loss of the formyl radical (

  , 29 Da) or CO (28 Da).
  - (8-methoxyquinoline radical cation).
  - This pathway confirms the integrity of the quinoline ring.

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- Channel B (Methoxy Driven): Homolytic cleavage of the methyl group.
  - .
  - This ion is often stabilized by the quinoid resonance structure, which is electronically favored when the oxygen is at the 8-position (conjugation through the ring).
- Channel C (Secondary Fragmentation):
  - The resulting ions further degrade via loss of HCN (27 Da), a hallmark of the pyridine ring cleavage in quinolines.
  - .

Comparative Analysis: 8-MQC vs. Alternatives

The following table contrasts 8-MQC with its most common synthetic impurities/alternatives.

Table 1: Comparative MS Profiling

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Feature	8-Methoxyquinoline-4-carbaldehyde **(Product)**	6-Methoxyquinoline-4-carbaldehyde **(Isomer)**	Quinoline-4-carbaldehyde **(Parent)**
Molecular Ion ( )	187 (100%)	187 (100%)	157 (100%)
Primary Base Peak	187 or 159 ( )	187 or 172 ( )	129 ( )
(172)	High Intensity (Stabilized by C8-N proximity)	Medium Intensity (Linear conjugation)	Absent
(186)	Moderate (Aldehyde H)	Moderate	Strong
Differentiation Key	Ratio of is typically higher due to C8 resonance stabilization.	Ratio of is lower; CO loss is more dominant.	Absence of methoxy fragments (172, 142).
ESI (+) Sensitivity	High (C8-OMe stabilizes proton on N1)	Medium (Less inductive stabilization)	Medium

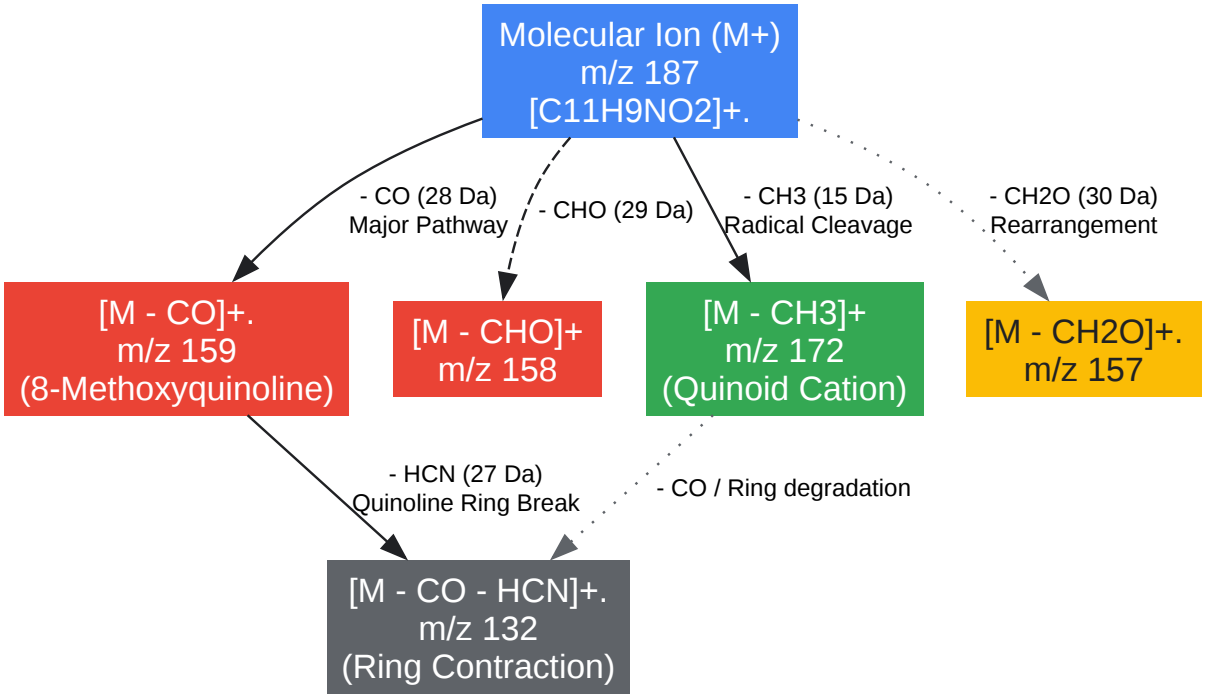
Note on Isomer Distinction: The C8-methoxy group is spatially close to the quinoline nitrogen (N1). In ESI-MS (Soft Ionization), this creates a "proton sponge" effect where 8-MQC often shows higher ionization efficiency (

) compared to the 6-isomer due to intramolecular hydrogen bonding stabilization of the protonated species.

Visualized Fragmentation Pathway

The following diagram illustrates the primary fragmentation tree for **8-Methoxyquinoline-4-carbaldehyde**, highlighting the divergence between aldehyde loss and methoxy cleavage.

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Figure 1: Proposed EI-MS fragmentation tree for **8-Methoxyquinoline-4-carbaldehyde**, showing the competition between decarbonylation (Red) and demethylation (Green).

Experimental Protocol: High-Fidelity Characterization

To replicate these results or validate the purity of synthesized 8-MQC, follow this standardized protocol. This workflow is designed to minimize thermal degradation of the aldehyde group during analysis.

Sample Preparation

- Solvent: HPLC-grade Methanol (MeOH) or Acetonitrile (ACN). Avoid protic solvents if analyzing via GC-MS to prevent acetal formation.
- Concentration: Prepare a stock solution of 1 mg/mL. Dilute to 10 µg/mL for ESI-MS or 100 µg/mL for EI-MS (Direct Insertion Probe).

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- Filtration: Pass through a 0.22 µm PTFE filter to remove particulate catalysts (e.g.,

  residues from synthesis).

Instrument Parameters (GC-MS / EI)

- Inlet Temperature:

  (High enough to volatilize, low enough to prevent aldehyde oxidation).

- Ion Source: Electron Impact (EI), 70 eV.
- Source Temp:

  .

- Scan Range:

  40 – 300.

- Column: Rxi-5Sil MS (or equivalent low-bleed 5% phenyl phase).

Data Validation Steps (Self-Correcting)

- Check the M+: Verify the parent ion at

  187. If

  203 is observed, the aldehyde has oxidized to the carboxylic acid (

) during prep.

- Check the M-1: A strong peak at

  186 confirms the presence of the aldehydic proton.

- Isomer Check: If the ratio of

  172/159 is

  , suspect the 6-methoxy isomer or significant contamination with non-methoxylated species.

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